

Technical Guide: Physical Properties of 3'-(Trifluoromethyl)acetophenone

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Compound of Interest

Compound Name: 3'-(Trifluoromethyl)acetophenone

Cat. No.: B147564

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Introduction

3'-(Trifluoromethyl)acetophenone is a substituted acetophenone that serves as a valuable intermediate in the synthesis of various organic compounds, particularly in the pharmaceutical and agrochemical industries.^[1] Its trifluoromethyl group imparts unique electronic properties that are often sought after in the design of bioactive molecules. A thorough understanding of its physical properties is crucial for its effective handling, application in synthetic protocols, and for the characterization of its derivatives. This technical guide provides a comprehensive overview of the key physical properties of **3'-(Trifluoromethyl)acetophenone**, along with detailed experimental protocols for their determination.

Core Physical Properties

The physical characteristics of **3'-(Trifluoromethyl)acetophenone** are summarized in the table below. These properties are essential for predicting its behavior in various solvents and under different experimental conditions.

Property	Value
Molecular Formula	C ₉ H ₇ F ₃ O ^[2]
Molecular Weight	188.15 g/mol ^[2]
Appearance	Colorless to slightly yellow or orange-red liquid ^{[1][3]}
Boiling Point	198-200 °C (lit.) ^{[1][3][4][5]}
Melting Point	Not Applicable (liquid at room temperature) ^[1]
Density	1.235 g/mL at 25 °C (lit.)
Refractive Index	n _{20/D} 1.4611 (lit.)
Water Solubility	620 mg/L at 25 °C ^{[1][5]}
CAS Number	349-76-8 ^[2]

Experimental Protocols for Physical Property Determination

Accurate determination of physical properties is fundamental in chemical research. The following sections detail standardized methodologies for measuring the key physical constants of liquid compounds like **3'-(Trifluoromethyl)acetophenone**.

Boiling Point Determination (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and efficient method for determining the boiling point of a small quantity of liquid is the capillary method.

Apparatus:

- Thiele tube or other heating bath (e.g., oil bath)
- Thermometer
- Small test tube (fusion tube)

- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or heating mantle)

Procedure:

- A small amount of **3'-(Trifluoromethyl)acetophenone** is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid.
- The test tube is attached to a thermometer, ensuring the bottom of the test tube is level with the thermometer bulb.
- The entire assembly is immersed in a heating bath (Thiele tube or oil bath).
- The bath is heated slowly and evenly.
- As the temperature rises, a stream of bubbles will begin to emerge from the open end of the capillary tube.
- The heating is discontinued when a steady and continuous stream of bubbles is observed.
- The temperature at which the liquid begins to enter the capillary tube upon cooling is recorded as the boiling point.

Density Determination (Pycnometer Method)

Density is the mass of a substance per unit volume. For liquids, a pycnometer (a small, calibrated glass flask) provides a precise method for density determination.

Apparatus:

- Pycnometer (specific gravity bottle)
- Analytical balance
- Constant temperature bath

Procedure:

- The empty, clean, and dry pycnometer is weighed accurately on an analytical balance.
- The pycnometer is filled with distilled water and placed in a constant temperature bath (e.g., 25 °C) until it reaches thermal equilibrium. The volume is adjusted to the calibration mark, and the pycnometer is reweighed.
- The pycnometer is emptied, dried, and then filled with **3'-(Trifluoromethyl)acetophenone**.
- The filled pycnometer is brought to the same constant temperature as the water, the volume is adjusted, and it is weighed again.
- The density of the liquid is calculated using the formula: Density = (mass of liquid) / (volume of liquid) where the volume of the liquid is determined from the mass of the water and the known density of water at that temperature.

Refractive Index Determination (Abbe Refractometer)

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property and is often used to identify and assess the purity of liquid compounds.

Apparatus:

- Abbe refractometer
- Constant temperature water circulator
- Dropper or pipette

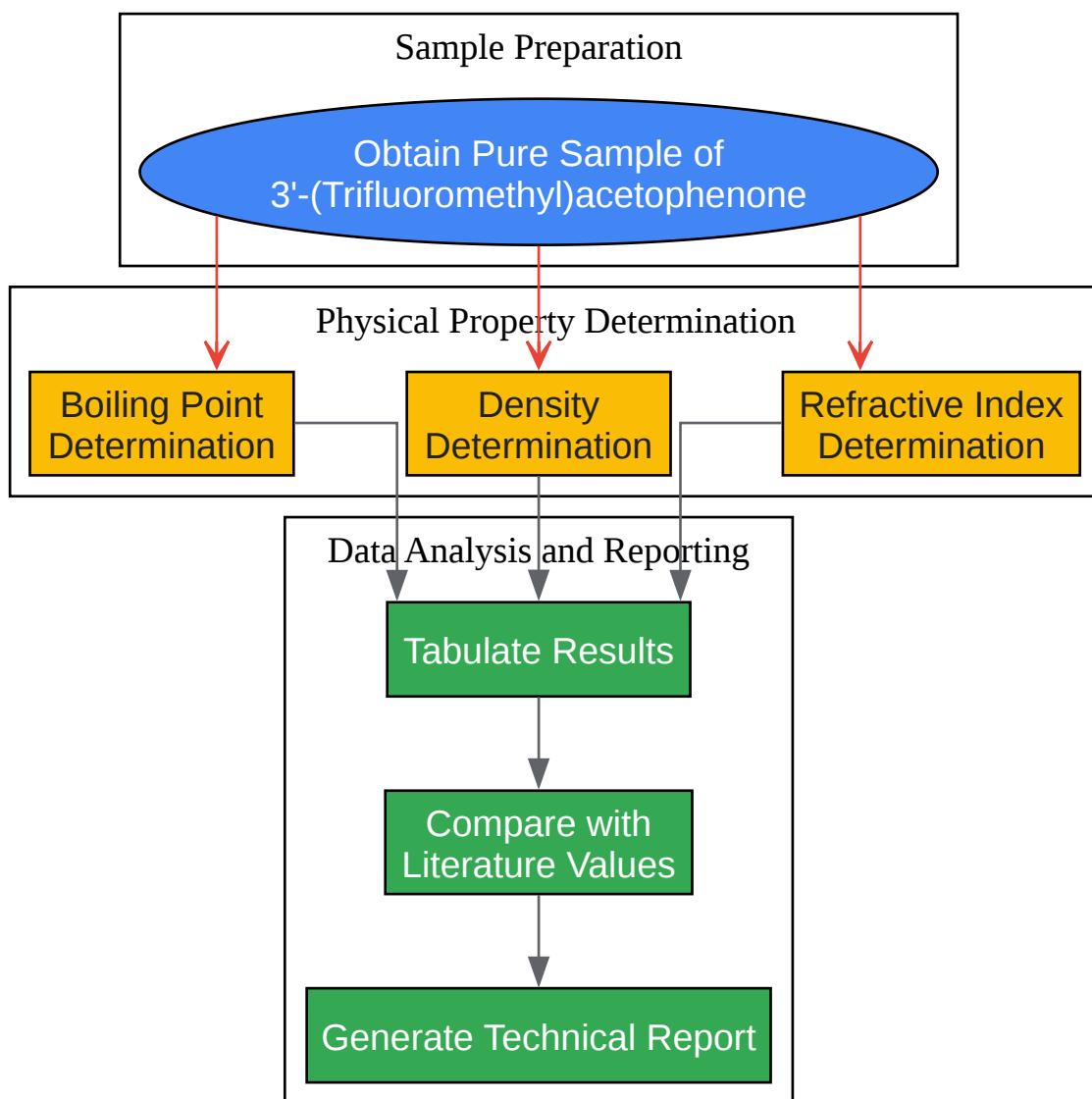
Procedure:

- The prisms of the Abbe refractometer are cleaned with a soft tissue and a suitable solvent (e.g., ethanol or acetone) and allowed to dry completely.
- The instrument is calibrated using a standard liquid with a known refractive index, often distilled water.

- A few drops of **3'-(Trifluoromethyl)acetophenone** are placed on the surface of the lower prism using a dropper.
- The prisms are closed and locked.
- The light source is switched on, and the eyepiece is adjusted to bring the crosshairs into focus.
- The adjustment knob is turned until the boundary between the light and dark fields is sharp and coincides with the intersection of the crosshairs.
- If a color fringe is observed, the compensator is adjusted to eliminate it.
- The refractive index is read directly from the instrument's scale. The temperature should be maintained at a constant value (e.g., 20 °C) using the water circulator.

Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the key physical properties of a liquid chemical such as **3'-(Trifluoromethyl)acetophenone**.



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Caption: Workflow for the determination of physical properties.

Conclusion

The physical properties of **3'-(Trifluoromethyl)acetophenone** are well-defined and essential for its application in research and development. The experimental protocols outlined in this guide provide a framework for the accurate and reliable determination of these properties. Adherence to these standardized methods ensures data quality and consistency, which are paramount in scientific and industrial settings.

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